

Limonene Dioxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Limonene dioxide*

Cat. No.: *B1580516*

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CAS Number: 96-08-2

This technical guide provides an in-depth overview of **limonene dioxide**, a bicyclic monoterpene oxide derived from limonene.^[1] It is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its properties, synthesis, and analysis.

Chemical and Physical Properties

Limonene dioxide is a colorless to pale yellow liquid with a characteristic citrus-like or mild methanol-like odor.^{[1][2][3]} It is a versatile molecule with applications as a solvent, in cleaning products, and as an intermediate in organic synthesis.^[1] Its potential antimicrobial and antioxidant properties have also been a subject of study.^[1]

Quantitative data on the physicochemical properties of **limonene dioxide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1][4][5][6]
Molecular Weight	168.24 g/mol	[1][2][4][6]
CAS Number	96-08-2	[1][2][4][6]
Appearance	Colorless to light yellow liquid	[1][4]
Boiling Point	242 °C	[2][4][6]
Melting Point	< -60 °C	[3]
Density	1.0287 g/cm ³ at 20 °C	[2][3][6]
Flash Point	95.2 °C to 118 °C	[2][5]
Solubility	Slightly soluble in water; miscible with methanol, benzene, carbon tetrachloride, and hexane.	[2][3][4]
Vapor Pressure	0.02 mmHg at 20 °C	[3]

Toxicological Data

The toxicological profile of **limonene dioxide** indicates moderate toxicity upon dermal exposure and mild toxicity via ingestion. It is also recognized as a skin irritant.[4] Key toxicological data are presented below.

Metric	Value	Species	Route of Exposure	Source(s)
LC50	60,000 mg/m ³	Rat	Inhalation	[2]
Toxicity Summary	Moderately toxic by skin contact and intramuscular routes. Mildly toxic by ingestion. A skin irritant.	-	-	[4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **limonene dioxide** are crucial for reproducible research. The following sections provide established protocols.

Synthesis of Limonene Dioxide via Epoxidation

A common method for the synthesis of **limonene dioxide** is the epoxidation of limonene. One established protocol utilizes Oxone as the oxidizing agent in a biphasic system.[\[4\]](#)

Materials:

- R-(+)-limonene
- Oxone (potassium peroxymonosulfate)
- Sodium bicarbonate (NaHCO₃)
- Acetone
- Ethyl acetate
- Water
- Three-neck round-bottom flask

- Syringe pump

Procedure:

- In a three-neck round-bottom flask, combine 40 mL of water, 3.55 g of sodium bicarbonate, 4.90 g of acetone, 40 mL of ethyl acetate, and 8.5 mmol of R-(+)-limonene.[4]
- Prepare a solution of 5.20 g of Oxone in 50 mL of water.[4]
- Add the Oxone solution dropwise to the limonene mixture at a flow rate of 1 mL/min using a syringe pump at room temperature.[4]
- After the addition is complete, continue to stir the reaction mixture vigorously for another hour.[4]
- The product, **limonene dioxide**, can then be isolated from the organic phase.

Another approach involves the in-situ generation of dimethyl dioxirane (DMDO) in excess acetone, which has been shown to achieve a high yield of **limonene dioxide**. [4]

Analytical Methodology: GC-MS with SPME

The analysis of **limonene dioxide**, particularly in complex matrices like essential oils or beverages, can be effectively performed using Solid-Phase Microextraction (SPME) followed by Gas Chromatography-Mass Spectrometry (GC-MS). [6]

Equipment and Materials:

- Gas Chromatograph with Mass Spectrometer (GC-MS)
- SPME fiber (e.g., 7- μ m bonded poly(dimethylsiloxane))
- Vials for headspace sampling
- **Limonene dioxide** standard for calibration

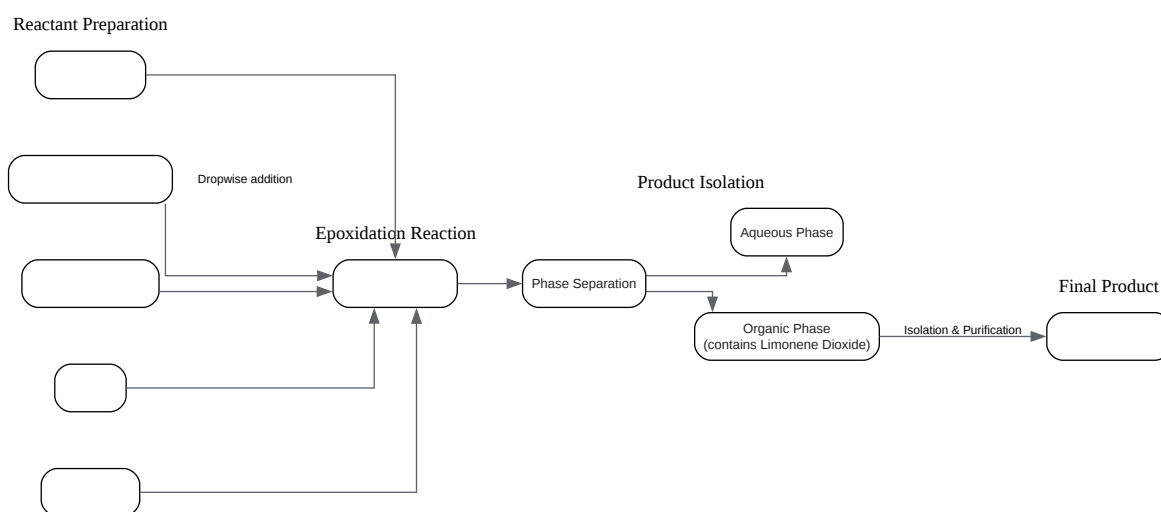
Procedure:

- Place a known volume (e.g., 1.0 mL) of the sample or standard solution into a sample vial. [6]

- Expose the SPME fiber to the headspace above the sample for a predetermined and optimized time to allow for the adsorption of volatile compounds, including **limonene dioxide**.[\[6\]](#)
- Retract the fiber and introduce it into the heated injection port of the GC-MS for thermal desorption of the analytes.[\[6\]](#)
- Separate the components on a suitable GC column (e.g., with a temperature program starting at 110°C, holding for 6 minutes, then ramping at 20°C/min to 200°C and holding for 1 minute).[\[6\]](#)
- Detect and identify **limonene dioxide** using the mass spectrometer. Quantitation can be achieved using an external standard calibration curve.[\[6\]](#)

Visualizations

To further elucidate the experimental processes, the following diagrams illustrate the synthesis and analytical workflows for **limonene dioxide**.



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Caption: Workflow for the synthesis of **limonene dioxide**.



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Caption: Workflow for the analysis of **limonene dioxide**.

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